

# Application Note: Scalable Production of N-(2-methylphenyl)butane-1-sulfonamide

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## Compound of Interest

Compound Name: *N*-(2-methylphenyl)butane-1-sulfonamide

Cat. No.: B5441761

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## Abstract & Scope

This application note details a robust, scalable protocol for the synthesis of **N-(2-methylphenyl)butane-1-sulfonamide** (CAS: 1432-13-9). While classical laboratory methods often utilize pyridine as both solvent and base, such protocols are ill-suited for multi-kilogram production due to toxicity, difficult solvent recovery, and poor atom economy.

This guide presents a Process Mass Intensity (PMI)-optimized route utilizing 2-Methyltetrahydrofuran (2-MeTHF) or Ethyl Acetate (EtOAc) as green reaction solvents with an inorganic or tertiary amine base. The protocol focuses on controlling the exothermic sulfonylation of o-toluidine, ensuring complete consumption of the genotoxic amine starting material, and achieving high purity (>99.5%) via a crystallization-based workup.

Target Audience: Process Chemists, Scale-up Engineers, and CMC (Chemistry, Manufacturing, and Controls) Leads.

## Chemical Reaction & Mechanism

The synthesis involves the nucleophilic attack of o-toluidine (2-methylaniline) on butane-1-sulfonyl chloride. A base is required to scavenge the hydrochloric acid byproduct, driving the equilibrium forward and preventing the formation of the unreactive amine hydrochloride salt.<sup>[1]</sup>

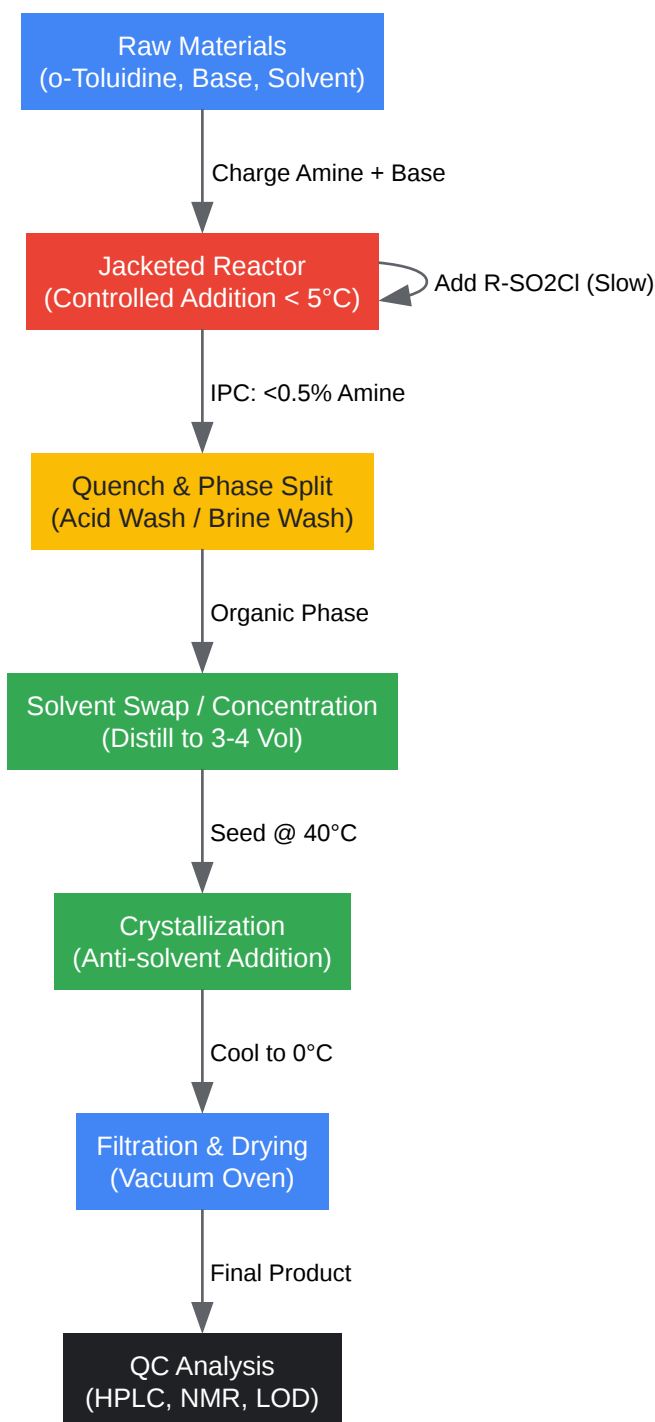
Reaction Scheme:

## Key Process Challenges

- **Genotoxicity of Starting Material:** o-Toluidine is a known carcinogen (Group 1). The process must be designed to ensure <10 ppm residual amine in the final product [1].
- **Bis-sulfonylation:** Excess sulfonyl chloride or high temperatures can lead to the formation of the N,N-bis(sulfonyl) impurity.
- **Exotherm Control:** The reaction is highly exothermic. Controlled addition of the sulfonyl chloride is a Critical Process Parameter (CPP).

## Process Workflow Visualization

The following diagram outlines the unit operations for the scalable manufacturing process.



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Figure 1: Process flow diagram for the synthesis of **N-(2-methylphenyl)butane-1-sulfonamide**.

## Experimental Protocol (Scale: 100g Basis)

## Materials & Stoichiometry[1][2]

| Component                  | Role             | MW ( g/mol ) | Equiv.[2][3] | Mass (g) | Volume (mL) |
|----------------------------|------------------|--------------|--------------|----------|-------------|
| o-Toluidine                | Limiting Reagent | 107.15       | 1.00         | 100.0    | ~100        |
| Butane-1-sulfonyl chloride | Reagent          | 156.63       | 1.10         | 160.7    | ~125        |
| Triethylamine (TEA)        | Base Scavenger   | 101.19       | 1.25         | 118.0    | ~162        |
| 2-MeTHF (or EtOAc)         | Solvent          | -            | 10 Vol       | -        | 1000        |
| 1M HCl (aq)                | Quench/Wash      | -            | -            | -        | 500         |

## Step-by-Step Procedure

### Step 1: Reactor Charging

- Equip a 2L jacketed reactor with an overhead stirrer, temperature probe, and dropping funnel (or dosing pump).
- Charge 2-MeTHF (1000 mL) and o-Toluidine (100.0 g).
- Add Triethylamine (118.0 g) in one portion.
- Cool the mixture to 0–5°C using a chiller.

Step 2: Controlled Addition (Critical Step) 5. Charge Butane-1-sulfonyl chloride (160.7 g) into the dropping funnel. 6. Add the chloride dropwise over 60–90 minutes, maintaining the internal temperature below 10°C.

- Why: Rapid addition causes thermal runaway and promotes impurity formation [2].
- After addition, allow the reaction to warm to 20–25°C and stir for 2–4 hours.

Step 3: In-Process Control (IPC) 8. Sample 50  $\mu$ L of the reaction mixture, quench in MeOH, and analyze by HPLC.

- Specification: Unreacted o-toluidine < 0.5% area. If high, add 0.05 eq of sulfonyl chloride and stir for 1 hr.

Step 4: Workup 9. Cool to 10°C. Add 1M HCl (500 mL) slowly (exothermic neutralization of excess TEA). 10. Stir for 15 minutes, then stop agitation and allow phases to separate. 11. Drain the lower aqueous layer (waste: contains TEA·HCl and excess acid). 12. Wash the organic layer with Water (300 mL) followed by Brine (300 mL).

Step 5: Crystallization 13. Transfer organic phase to a clean vessel. Distill under reduced pressure (40°C bath) to reduce volume to approx. 300 mL (3 volumes). 14. Slowly add n-Heptane (600 mL) as an anti-solvent at 40°C until turbidity persists. 15. Cool slowly to 0–5°C over 2 hours. 16. Age the slurry at 0°C for 1 hour.

Step 6: Isolation 17. Filter the white crystalline solid. 18. Wash the cake with cold Heptane/2-MeTHF (9:1) (100 mL). 19. Dry in a vacuum oven at 45°C for 12 hours.

## Analytical Specifications

| Test                 | Method        | Acceptance Criteria                   |
|----------------------|---------------|---------------------------------------|
| Appearance           | Visual        | White to off-white crystalline powder |
| Assay                | HPLC (254 nm) | > 99.0% w/w                           |
| Purity               | HPLC (Area %) | > 99.5%                               |
| Residual o-Toluidine | GC-MS / HPLC  | < 10 ppm (Genotoxic Impurity control) |
| Loss on Drying       | Gravimetric   | < 0.5%                                |

HPLC Method Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100mm, 3.5 $\mu$ m).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.

- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 mins.

## Safety & Handling (HSE)

- o-Toluidine (CAS 95-53-4):
  - Hazard: Carcinogenic to humans (IARC Group 1). Induces methemoglobinemia [3].[4]
  - Control: Handle in a fume hood or glovebox. Double-glove (Nitrile/Laminate). Use a closed dosing system for liquids.
- Butane-1-sulfonyl chloride:
  - Hazard: Corrosive, lachrymator. Reacts violently with water to release HCl gas.
  - Control: Store in a cool, dry place. Quench excess reagent carefully with dilute base or water in a controlled manner.
- Solvents:
  - 2-MeTHF and Heptane are flammable. Ground all equipment to prevent static discharge.

## References

- PubChem.2-Methylaniline (o-Toluidine) Compound Summary. National Library of Medicine. [\[Link\]](#)
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